

# Physical properties of 5-Oxopentanoic acid (melting point, boiling point, solubility)

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## Compound of Interest

Compound Name: 5-Oxopentanoic acid

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## An In-depth Technical Guide to the Physical Properties of 5-Oxopentanoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This technical guide provides a detailed overview of the known physical characteristics of **5-Oxopentanoic acid** (CAS 5746-02-1), also known as glutaraldehydic acid or 4-formylbutyric acid.<sup>[1][2]</sup> This document compiles available data on its melting point, boiling point, and solubility, outlines standard experimental protocols for their determination, and presents a visualization of a relevant biochemical pathway.

## Physical Properties of 5-Oxopentanoic Acid

**5-Oxopentanoic acid** is an organic compound with the molecular formula  $C_5H_8O_3$ .<sup>[1][2]</sup> It is classified as an omega-oxo fatty acid, containing both a carboxylic acid and an aldehyde functional group.<sup>[1]</sup> At room temperature, it is a solid.<sup>[1][2]</sup>

## Quantitative Physical Data

The experimental data for the melting and boiling points of **5-Oxopentanoic acid** are summarized in the table below. It is important to note that there are some discrepancies in the reported melting point values in the literature.

Physical Property	Value	Conditions
Melting Point	35.5-36.2 °C	Not specified
81-82 °C	Not specified	
Boiling Point	138-140 °C	@ 8 Torr

Data sourced from CAS Common Chemistry[3] and ChemicalBook.[4]

## Solubility Profile

Qualitative assessments indicate that **5-Oxopentanoic acid** is soluble in water and polar organic solvents.[5] Detailed quantitative solubility data in various solvents is not readily available in the reviewed literature.

## Experimental Protocols for Property Determination

Standard laboratory procedures for determining the physical properties of organic compounds, such as **5-Oxopentanoic acid**, are described below.

### Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity and is determined as a temperature range from the point of initial melting to complete liquefaction.[6][7][8][9]

Capillary Method:

- A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end.[7][10]
- The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a melting point apparatus or a Thiele tube filled with oil.[7][9]
- The sample is heated gradually, and the temperature is monitored.[6][9]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the entire solid has transformed into a liquid is recorded as the end of the melting range.[\[9\]](#)[\[10\]](#)
- For an unknown compound, a preliminary, rapid heating can determine an approximate melting point, followed by a slower, more precise measurement.[\[9\]](#)

## Boiling Point Determination (Micro Method)

For small quantities of a liquid, a micro-boiling point determination is a suitable technique.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Procedure:

- A few drops of the liquid sample are placed in a small test tube.[\[12\]](#)
- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the sample.
- The test tube is attached to a thermometer and heated in a suitable apparatus (e.g., a Thiele tube or a melting point apparatus).[\[12\]](#)
- As the liquid is heated, the air trapped in the capillary tube expands and escapes as bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.[\[12\]](#)
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[12\]](#)

## Solubility Determination

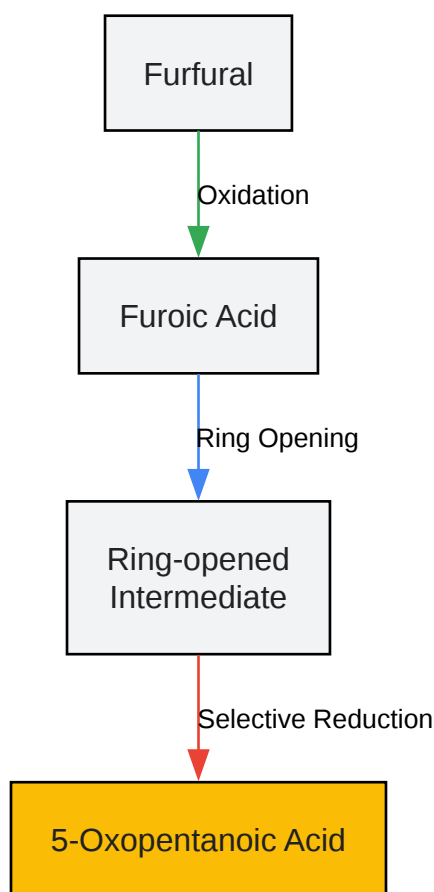
The solubility of an organic compound is tested in a series of solvents to classify it based on its functional groups and molecular size.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

General Protocol:

- **Water Solubility:** A small amount of the compound (e.g., 10 mg of solid or 2-3 drops of liquid) is added to approximately 0.5 mL of water in a test tube. The mixture is shaken vigorously. If the compound dissolves, its acidity or basicity can be tested with litmus paper.[17][18]
- **Ether Solubility:** If the compound is soluble in water, its solubility in a nonpolar solvent like diethyl ether is also tested to provide further information on its polarity.[16]
- **Acid-Base Solubility:** For water-insoluble compounds, solubility is tested in the following aqueous solutions:
  - **5% Sodium Hydroxide (NaOH):** Dissolution indicates an acidic compound, such as a carboxylic acid.[14][17]
  - **5% Sodium Bicarbonate (NaHCO<sub>3</sub>):** Dissolution suggests a strong acid, like a carboxylic acid.[14][16]
  - **5% Hydrochloric Acid (HCl):** Dissolution points to a basic compound, such as an amine. [14][16]
- **Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>):** Compounds that are insoluble in the above solvents but dissolve in cold, concentrated sulfuric acid are typically neutral compounds containing oxygen or nitrogen, or are alkenes.[17]

## Biochemical Context of 5-Oxopentanoic Acid

**5-Oxopentanoic acid**, also known as glutaric semialdehyde, is an intermediate in various metabolic pathways, particularly in the metabolism of amino acids.[1] For instance, a derivative, **2-Acetamido-5-oxopentanoic acid**, is an intermediate in the urea cycle.[1] The diagram below illustrates a simplified synthetic pathway for **5-Oxopentanoic acid** from furfural, a renewable biomass-derived chemical.[5]



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Caption: A simplified diagram illustrating the synthesis of **5-Oxopentanoic acid** from furfural.

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